

Application Notes and Protocols for AM-8123 in Rat Models

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Compound of Interest

Compound Name: AM-8123

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These application notes provide detailed information on the dosing, administration, and relevant experimental protocols for the use of **AM-8123**, a potent and orally active apelin receptor (APJ) agonist, in rat models of cardiovascular disease.[\[1\]](#)[\[2\]](#)

Overview of AM-8123

AM-8123 is a small-molecule agonist of the APJ receptor, which plays a crucial role in cardiovascular function.[\[2\]](#)[\[3\]](#) Activation of the APJ receptor by **AM-8123** has been shown to improve cardiac function, particularly in models of heart failure.[\[4\]](#) Its mechanism of action involves the activation of downstream signaling pathways, including the phosphorylation of ERK and AKT.[\[4\]](#) **AM-8123** exhibits favorable pharmacokinetic properties in rats, including good oral bioavailability, making it a valuable tool for preclinical cardiovascular research.[\[4\]](#)

Quantitative Data Summary

The following tables summarize the available quantitative data for the dosing and pharmacokinetics of **AM-8123** in rat models.

Table 1: Dosing Regimens for **AM-8123** in Rat Models

Administration Route	Dose	Dosing Schedule	Rat Model	Reference
Oral (p.o.)	100 mg/kg	Twice daily for 9 weeks	Myocardial Infarction (LAD ligation)	[4]
Intravenous (i.v.)	0.5 mg/kg	Single dose	Pharmacokinetic studies	[4]
Intravenous (i.v.)	0.035, 0.09, 0.9, and 9 mg/kg	Escalating single doses	Not specified	[2]
Intravenous (i.v.) Infusion	0.002, 0.0045, 0.02, 0.045, 0.2, 0.45, 2, and 8 mg/kg	Escalating doses, each for 10 minutes	Myocardial Infarction (LAD ligation)	[5]

Table 2: Pharmacokinetic Parameters of **AM-8123** in Rats

Parameter	Value	Administration Route	Dose	Reference
Terminal Half-life ($t_{1/2}$)	3.2 hours	Intravenous (i.v.)	0.5 mg/kg	[4]
Volume of Distribution (Vss)	0.81 L/kg	Intravenous (i.v.)	0.5 mg/kg	[4]
Clearance (CL)	Moderate	Intravenous (i.v.)	0.5 mg/kg	[4]
Oral Bioavailability	Appreciably greater than pyr-apelin-13	Oral (p.o.) vs. Intravenous (i.v.)	2 mg/kg (p.o.) vs. 0.5 mg/kg (i.v.)	[4]

Experimental Protocols

This section provides detailed methodologies for key experiments involving the administration of **AM-8123** to rat models of myocardial infarction.

Left Anterior Descending (LAD) Coronary Artery Ligation Model

This protocol describes the surgical procedure to induce myocardial infarction (MI) in rats.

Materials:

- Anesthesia (e.g., ketamine/xylazine cocktail)
- Endotracheal tube
- Mechanical ventilator
- Surgical instruments (scalpel, forceps, retractors, needle holder)
- Suture material (e.g., 6-0 silk)
- Stereomicroscope

Procedure:

- Anesthetize the rat and place it in a supine position on a heating pad to maintain body temperature.
- Intubate the rat and connect it to a mechanical ventilator.
- Perform a left thoracotomy to expose the heart.
- Gently retract the ribs to visualize the left anterior descending (LAD) coronary artery.
- Using a stereomicroscope for visualization, pass a suture needle under the LAD.
- Permanently ligate the LAD to induce myocardial ischemia.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Close the thoracic cavity in layers and allow the rat to recover.

AM-8123 Formulation and Administration

Formulation for Oral Administration (Gavage): A formulation for a related compound, AMG 986, has been described as 2% hydroxypropyl methylcellulose, 1% Pluronic F68, pH 10.[5] A similar vehicle could be considered for **AM-8123**, with appropriate solubility and stability testing.

Formulation for Intravenous Administration: A vehicle used for intravenous infusion of **AM-8123** is 25% HPβCD, 10% PEG400, pH 9.5 with NaOH.[5]

Oral Gavage Protocol:

- Accurately weigh the required amount of **AM-8123** and prepare the formulation.
- Gently restrain the rat.
- Insert a gavage needle into the esophagus and deliver the formulation directly into the stomach.

Intravenous Injection Protocol:

- Prepare the **AM-8123** formulation in a sterile syringe.
- Place the rat in a restrainer to expose the tail.
- Warm the tail to dilate the lateral tail veins.
- Insert a needle into one of the lateral tail veins and administer the drug.

Assessment of Cardiac Function

Echocardiography Protocol:

- Lightly anesthetize the rat.
- Shave the chest area to ensure good probe contact.
- Apply ultrasound gel to the chest.
- Use a high-frequency ultrasound probe to obtain parasternal long-axis and short-axis views of the heart.[11][12][13]

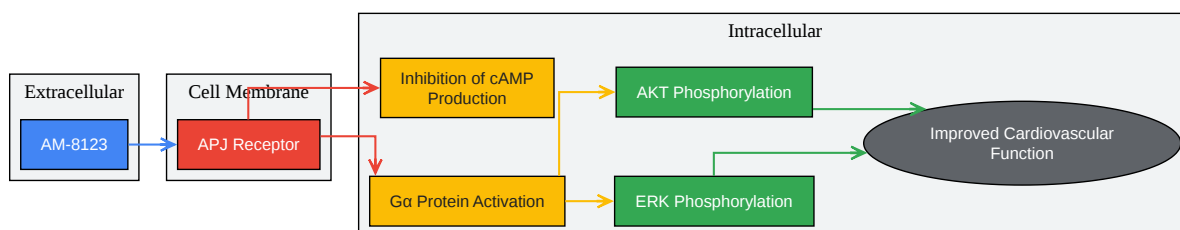
- Measure left ventricular dimensions, ejection fraction (EF), and fractional shortening (FS) to assess cardiac function.[1][14]

Pressure-Volume (PV) Loop Analysis Protocol:

- Anesthetize the rat and insert a pressure-volume catheter into the left ventricle via the right carotid artery.[15][16]
- Allow the animal to stabilize.
- Record baseline pressure and volume data.
- Perform transient preload reduction (e.g., by occluding the inferior vena cava) to generate a family of PV loops.[3][17][18]
- Analyze the data to determine load-independent measures of cardiac contractility and diastolic function.

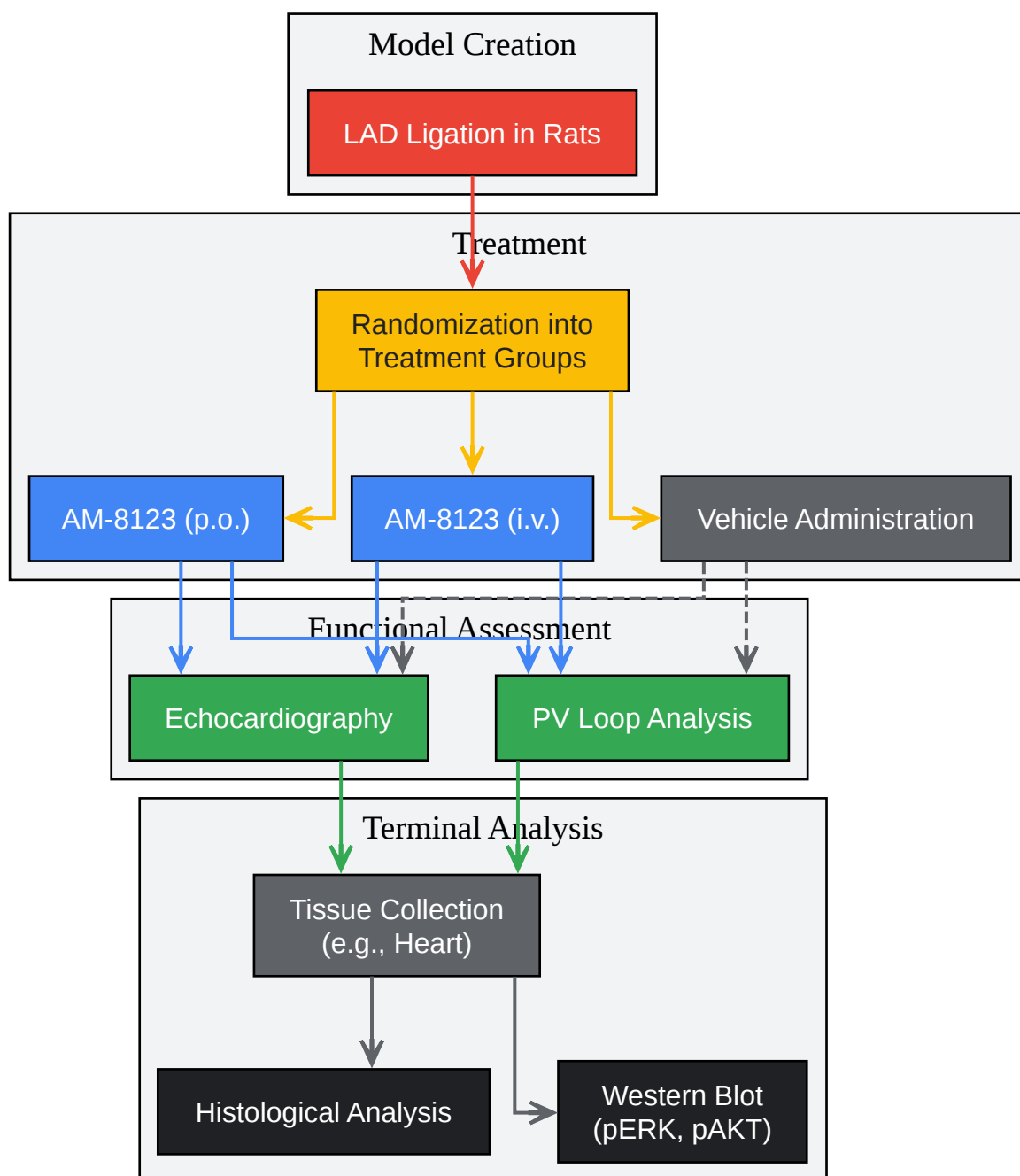
Visualizations

The following diagrams illustrate the signaling pathway of **AM-8123** and a typical experimental workflow.



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Caption: Signaling pathway of **AM-8123** via the APJ receptor.



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